

ATTO 425: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety information, handling procedures, and detailed experimental protocols for the fluorescent dye **ATTO 425**. The information is compiled and presented to ensure safe and effective use in research and development settings.

Safety Data and Hazard Information

While **ATTO 425** is not classified as a hazardous substance, it is imperative to adhere to good laboratory practices.[1] The properties of the dye have not been exhaustively investigated, and it should be treated as a potentially hazardous chemical.[2]

General Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate gloves, protective clothing, and eyewear.[2]
- Handling: Avoid prolonged or repeated exposure. Ensure good ventilation in the work area.
 Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
 [1][2]
- Exposure: In case of eye or skin contact, immediately wash the affected area with plenty of water for 15 minutes and seek medical advice.[2] If inhaled, move to fresh air and seek medical advice.[2] If swallowed, call a poison center or doctor if you feel unwell.[1]



Fire Fighting and Accidental Release Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or a carbon dioxide extinguisher.[2]
- Spill Cleanup: Use appropriate protective equipment to clean up spills promptly. Absorb the spill onto a suitable material, collect, and dispose of all waste in accordance with federal, state, and local regulations.[2]

Physical and Chemical Properties

ATTO 425 is a fluorescent label with a coumarin structure, known for its strong absorption, high fluorescence quantum yield, large Stokes shift, and good photostability.[3][4][5]

Property	Value	Reference(s)
Molecular Weight	~401 g/mol (free acid)	[3]
~499 g/mol (NHS ester)	[3][5]	_
~524 g/mol (maleimide)	[3]	
Form	Solid	[2]
Solubility	Good in Methanol, DMSO, DMF	[2][3]
Moderate in Water	[2]	
Storage Temperature	≤-20°C	[2]

Spectroscopic Properties



Property	Value	Reference(s)
Absorption Maximum (λabs)	436 - 439 nm	[3][6]
Emission Maximum (λem)	484 - 485 nm	[7][8]
Molar Extinction Coefficient	4.5 x 10 ⁴ M ⁻¹ cm ⁻¹	[3]
Fluorescence Quantum Yield	90%	[3]
Fluorescence Lifetime (τfl)	3.6 ns	[3][6]
Correction Factor (CF260)	0.27	[3]
Correction Factor (CF280)	0.23	[3]

Handling and Storage General Storage

Upon receipt, the solid dye should be stored at or below -20°C, protected from light and moisture.[2][3] Desiccation is recommended.[2] Before opening the vial, it must be allowed to equilibrate to room temperature to prevent moisture condensation.[3] When stored correctly, the product is stable for at least three years.[3]

Solution Preparation and Storage

ATTO 425 and its derivatives are soluble in polar solvents like DMF, DMSO, and acetonitrile.[3]

- NHS-esters and Maleimides: These reactive forms must be protected from water and other OH-containing solvents.[3] Solutions of NHS-esters and maleimides should be prepared immediately before use in anhydrous, amine-free DMF or DMSO.[3] The stability of these solutions can be limited depending on the solvent quality.[3]
- Conjugates: Labeled proteins should generally be stored under the same conditions as the
 unlabeled protein.[9] For long-term storage, it is recommended to divide the conjugate
 solution into small aliquots and freeze at -20°C or -80°C to avoid repeated freeze-thaw
 cycles.[8] Protect all dye solutions and conjugates from light.[8][9]

Experimental Protocols



Protein Labeling with ATTO 425 NHS Ester

This protocol is for labeling primary amine groups (e.g., lysine residues) on proteins.

Materials:

- Protein solution (2-10 mg/mL)
- Labeling buffer: 0.1 M sodium bicarbonate, pH 8.3[5]
- ATTO 425 NHS ester
- Anhydrous, amine-free DMF or DMSO
- Gel filtration column (e.g., Sephadex G-25)[5]

Procedure:

- Protein Preparation: Dissolve or dialyze the protein into the labeling buffer. The protein solution must be free of amine-containing substances like Tris or glycine.[5]
- Dye Solution Preparation: Immediately before use, dissolve the ATTO 425 NHS ester in DMF or DMSO to a concentration of 2 mg/mL.[5]
- Labeling Reaction: Add a 2- to 4-fold molar excess of the reactive dye solution to the protein solution.[5] Incubate for 30 to 60 minutes at room temperature with constant stirring.[5]
- Purification: Separate the labeled protein from unreacted dye using a gel filtration column equilibrated with a suitable buffer (e.g., PBS pH 7.2).[5] The first colored band to elute is typically the labeled protein.

Protein Labeling with ATTO 425 Maleimide

This protocol targets sulfhydryl (thiol) groups, such as those on cysteine residues.

Materials:

Protein solution (at least 2 mg/mL)



- Reaction buffer: PBS, Tris, or HEPES, pH 7.2-7.5[8]
- ATTO 425 maleimide
- Anhydrous, amine-free DMF
- (Optional) Glutathione (GSH) for quenching
- Purification supplies (gel filtration, dialysis, or spin concentrators)[8]

Procedure:

- Protein Preparation: Dissolve the protein in the reaction buffer. If necessary, reduce disulfide bonds to free up thiol groups and remove the reducing agent before labeling.[8]
- Dye Solution Preparation: Shortly before use, prepare a 10 mg/mL solution of ATTO 425 maleimide in DMF.[8]
- Labeling Reaction: Add the dye solution to the protein solution. A typical starting point is 33
 μL of dye solution per 1 mg of protein.[8] Incubate for 2 hours at 20°C in a shaker, protected
 from light.[8]
- Quenching (Optional): To stop the reaction, add an excess of a free-thiol reagent like GSH and incubate for 15 minutes.[8]
- Purification: Remove the unreacted dye from the conjugate via gel filtration, dialysis, or spin concentrators.[8]

Oligonucleotide Labeling with ATTO 425 NHS Ester

This protocol is for labeling amino-modified oligonucleotides.

Materials:

- Amino-modified oligonucleotide (e.g., 0.1 mM solution)
- Labeling buffer: 0.2 M carbonate buffer, pH 8-9[5]
- ATTO 425 NHS ester



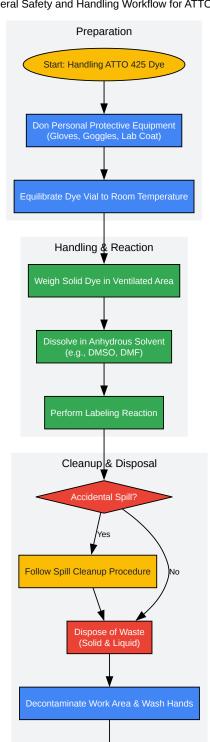
- Anhydrous DMF
- Purification supplies (gel filtration or reversed-phase HPLC)[5]

Procedure:

- Oligonucleotide Preparation: Dissolve the amino-modified oligonucleotide in the carbonate buffer.
- Dye Solution Preparation: Prepare a 5 mg/mL solution of ATTO 425 NHS ester in anhydrous DMF.[5]
- Labeling Reaction: Add approximately 30 μL of the label solution to 50 μL of the oligonucleotide solution.[5] Incubate at room temperature for 2 hours with shaking.[5]
- Purification: Separate the labeled oligonucleotide from the free dye using gel filtration or reversed-phase HPLC.[5][6] Dual HPLC purification is often recommended for high purity.[6]

Visualized Workflows





General Safety and Handling Workflow for ATTO 425

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Caption: General laboratory safety and handling workflow for ATTO 425 dye.



Preparation Start: Protein Labeling Prepare Protein in Amine-Free Buffer Prepare ATTO 425 NHS Ester (e.g., 0.1 M Bicarbonate, pH 8.3) in Anhydrous DMSO/DMF Reaction & Purification Mix Protein and Dye Solution (Molar Excess of Dye) Incubate at Room Temperature (30-60 min) **Purify Conjugate** (e.g., Gel Filtration) Analysis & Storage Characterize Conjugate (Determine Degree of Labeling) Store Conjugate at -20°C or -80°C End

ATTO 425 Protein Labeling Workflow (NHS Ester)

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Caption: A typical workflow for labeling proteins with ATTO 425 NHS ester.



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